

Anisindione Formulation for Animal Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Anisindione

Cat. No.: B1667423

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Introduction

Anisindione, a synthetic indanedione derivative, is a potent anticoagulant that functions as a vitamin K antagonist.[1][2][3] It inhibits the vitamin K-dependent gamma-carboxylation of precursor proteins, thereby preventing the formation of active procoagulation factors II, VII, IX, and X, as well as the anticoagulant proteins C and S.[1][2][3][4] This mechanism of action makes **anisindione** a subject of interest in preclinical research for thromboembolic disorders. These application notes provide detailed protocols for the preparation of **anisindione** formulations for oral and parenteral administration in animal studies, along with methodologies for evaluating its anticoagulant effect and acute toxicity.

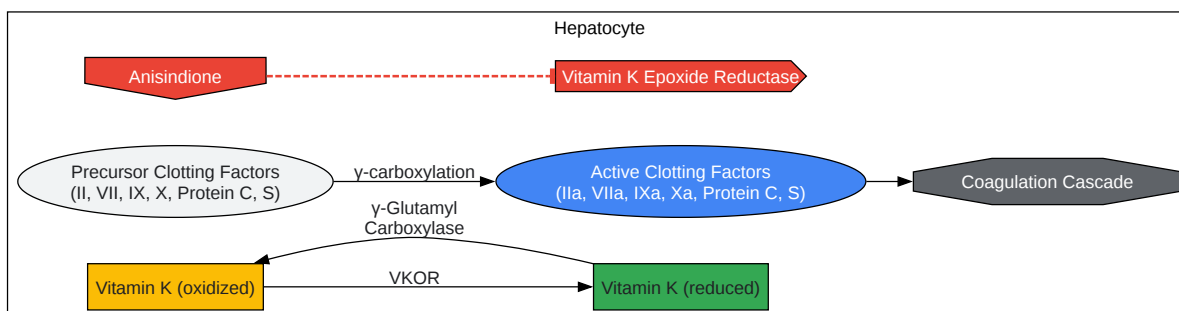
Physicochemical Properties of Anisindione

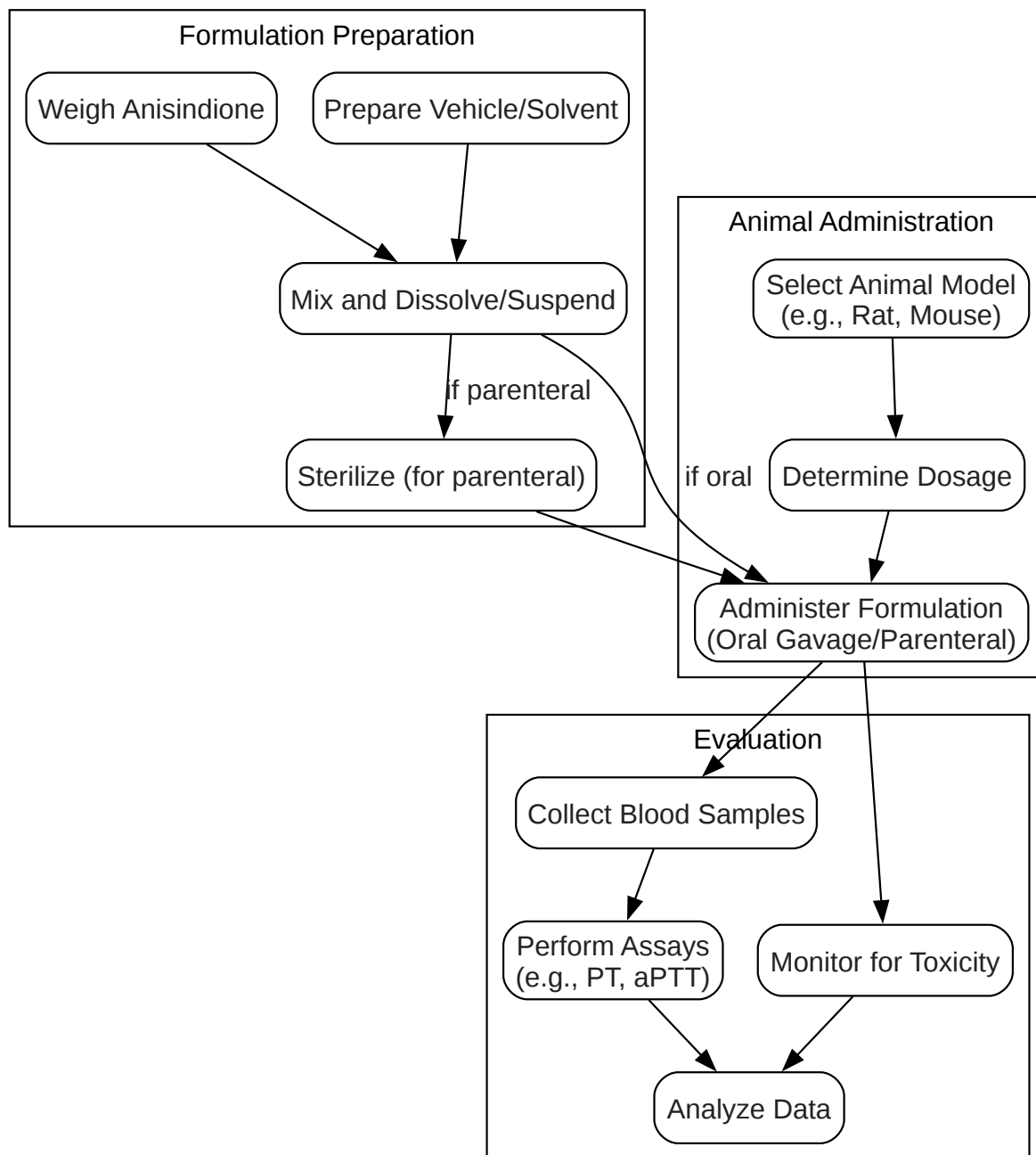
A thorough understanding of the physicochemical properties of a compound is critical for formulation development.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₂ O ₃	[1]
Molecular Weight	252.27 g/mol	[1]
Appearance	Pale yellow crystalline solid	
Melting Point	155-157 °C	
Solubility	- Water: Practically insoluble	
- DMSO: ≥ 50 mg/mL	[5]	[1]
- Ethanol: Soluble		
- Methylene Chloride: Soluble	[1]	
Stability	Stable in light and air	[1]

Signaling Pathway of Anisindione

Anisindione exerts its anticoagulant effect by interrupting the Vitamin K cycle, which is essential for the activation of several clotting factors.





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